

physicochemical properties of 4-**iodo-1,2-dimethylbenzene**

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Compound of Interest

Compound Name: **4-*iodo-1,2-dimethylbenzene***

Cat. No.: **B1295298**

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An In-depth Technical Guide to the Physicochemical Properties of **4-*iodo-1,2-dimethylbenzene***

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-*iodo-1,2-dimethylbenzene***, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in structured tables, outlines general experimental protocols for property determination, and includes a logical relationship diagram for enhanced comprehension.

Chemical Identification

4-*iodo-1,2-dimethylbenzene*, also known as 4-*iodo-o-xylene*, is an aryl halide.^[1] It consists of a benzene ring substituted with two adjacent methyl groups and an iodine atom.^[2] This compound serves as a versatile reagent and intermediate in various chemical processes, particularly in organic and pharmaceutical synthesis.^{[1][2]}

Table 1: Chemical Identifiers of **4-*iodo-1,2-dimethylbenzene***

Identifier	Value
IUPAC Name	4-iodo-1,2-dimethylbenzene[3][4]
Synonyms	1,2-Dimethyl-4-iodobenzene, 3,4-Dimethyliodobenzene, 4-Iodo-o-xylene[2][5]
CAS Number	31599-61-8[2][4][5]
Molecular Formula	C ₈ H ₉ I[2][3][6]
Molecular Weight	232.06 g/mol [3][6]
InChI Key	CSFRCLYFVINMBZ-UHFFFAOYSA-N[2][6]
Canonical SMILES	CC1=C(C=C(C=C1)I)C[2][3]

Physicochemical Properties

The physical and chemical characteristics of **4-Iodo-1,2-dimethylbenzene** are crucial for its handling, storage, and application in synthesis. It typically appears as a colorless to pale yellow or red-brown liquid.[1][2]

Table 2: Physical and Chemical Properties of **4-Iodo-1,2-dimethylbenzene**

Property	Value
Appearance	Clear yellow to red-brown liquid[1]
Boiling Point	106-108 °C at 13 mmHg (lit.)[1] 235 °C (lit.)[1]
Melting Point	-2.9 °C (estimate)[1]
Density	1.633 g/mL at 25 °C (lit.)[1]
Refractive Index (n _{20/D})	1.603 (lit.)[1]
Water Solubility	Insoluble[2]
Flash Point	>230 °F (>110 °C)[1]
Stability	Stable under normal temperatures and pressures. Light sensitive.[2]

Experimental Protocols

The determination of the physicochemical properties listed above follows standard laboratory procedures. Below are generalized methodologies for key experiments.

3.1. Boiling Point Determination The boiling point of **4-Iodo-1,2-dimethylbenzene** can be determined by distillation.

- **Apparatus:** A standard distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. For reduced pressure measurements, a vacuum pump and a manometer are connected to the system.
- **Procedure:** A sample of the compound is placed in the round-bottom flask with boiling chips. The apparatus is heated, and the temperature at which the liquid boils and its vapor condenses is recorded. For vacuum distillation, the pressure is first reduced to the desired level (e.g., 13 mmHg) before heating.^[1]

3.2. Density Measurement The density is typically measured using a pycnometer or a digital density meter.

- **Apparatus:** A pycnometer of a known volume and an analytical balance.
- **Procedure:** The empty pycnometer is weighed. It is then filled with the sample liquid, ensuring no air bubbles are present, and weighed again at a specific temperature (e.g., 25 °C). The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

3.3. Refractive Index Measurement The refractive index is determined using a refractometer.

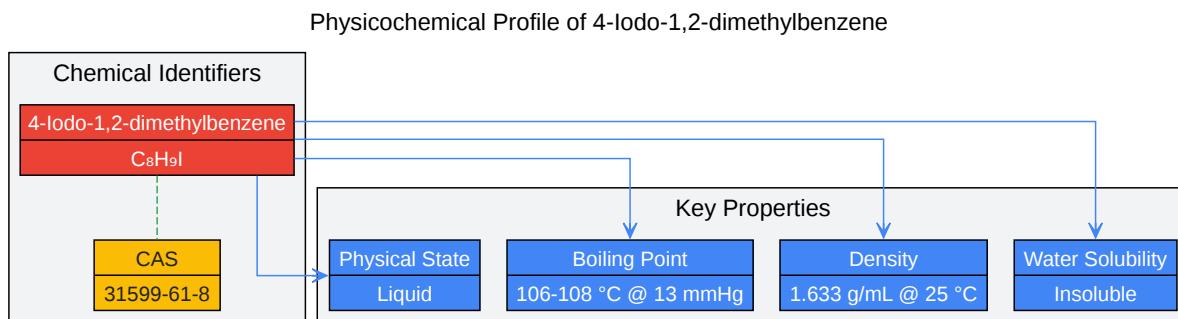
- **Apparatus:** An Abbe refractometer or a digital refractometer.
- **Procedure:** A few drops of the liquid sample are placed on the prism of the refractometer. The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs. The refractive index is then read from the scale, typically at 20 °C using the sodium D-line.

3.4. Solubility Assessment A qualitative assessment of solubility in water is performed by simple mixing.

- Procedure: A small amount of **4-Iodo-1,2-dimethylbenzene** is added to a test tube containing water. The mixture is agitated. The absence of a homogeneous solution and the formation of two distinct layers indicate that the substance is insoluble.[2]

Visualization of Properties

The following diagram illustrates the logical relationship between the structural identity of **4-Iodo-1,2-dimethylbenzene** and its key physicochemical properties.



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Caption: Logical relationship of **4-Iodo-1,2-dimethylbenzene**'s identifiers and properties.

Safety and Handling

4-Iodo-1,2-dimethylbenzene is classified as a hazardous substance. It is known to cause skin and eye irritation and may cause respiratory irritation.[2][3]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3]

- Precautionary Measures: When handling this chemical, it is essential to use personal protective equipment, including gloves and safety glasses.[2] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of vapors.[2][7] In case of contact with skin or eyes, rinse immediately and thoroughly with water.[2][7] Store in a cool, dry, and dark place in a tightly sealed container.[1][2]

Applications

4-Iodo-1,2-dimethylbenzene is a valuable building block in organic chemistry.

- Organic Synthesis: It is frequently used as a starting material or reagent for synthesizing a variety of more complex organic compounds.[1][2] Its applications include participation in nitration and copper-catalyzed trifluoromethylation reactions.
- Pharmaceutical and Agrochemical Intermediates: The compound serves as an intermediate in the manufacturing of pharmaceuticals and agrochemicals.[2] For instance, it has been used in the synthesis of 3-arylacrylamides, 3-arylpropylamines, and other biologically relevant molecules.[1]

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